

Essential Safety and Logistics for Handling MRT68921 Hydrochloride

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Compound of Interest

Compound Name: MRT68921 hydrochloride

Cat. No.: B3028447 Get Quote

For researchers, scientists, and drug development professionals working with MRT68921 hydrochloride, a potent dual inhibitor of ULK1 and ULK2 kinases, stringent adherence to safety protocols is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe and effective handling of this compound in a laboratory setting.

Personal Protective Equipment (PPE)

When handling **MRT68921 hydrochloride**, a comprehensive approach to personal protection is crucial to minimize exposure and ensure personal safety. The following table summarizes the required PPE:



PPE Category	ltem	Specifications and Remarks
Eye and Face	Safety Glasses	Must be ANSI Z87.1 certified, providing front and side protection.
Chemical Goggles	Required when there is a splash hazard. Should form a seal around the eyes.	
Face Shield	To be used in conjunction with chemical goggles when handling larger quantities or when there is a significant splash risk.	
Hand	Disposable Gloves	Nitrile or neoprene gloves are recommended. Check for tears or punctures before use. Always double-glove when handling the pure compound.
Body	Laboratory Coat	A flame-resistant lab coat that is fully buttoned is required.
Chemical-Resistant Apron	Recommended when handling larger volumes or during procedures with a high splash potential.	
Respiratory	Fume Hood	All handling of the solid compound and preparation of stock solutions should be performed in a certified chemical fume hood to avoid inhalation of dust.
Respirator	In the absence of a fume hood or for spill cleanup, a NIOSH-approved respirator with an	



	appropriate organic vapor/particulate cartridge may be necessary.	
Footwear	Closed-toe Shoes	Shoes should fully cover the feet to protect against spills.

Operational Plan: Handling and Storage

Proper handling and storage are critical for maintaining the integrity of **MRT68921 hydrochloride** and ensuring the safety of laboratory personnel.

Receiving and Inspection

Upon receiving the shipment, visually inspect the container for any signs of damage or leakage. Verify that the product name and CAS number (2080306-21-2 for the dihydrochloride form) on the label match the order.

Storage

MRT68921 hydrochloride should be stored under specific conditions to ensure its stability.

Parameter	Condition
Temperature	Desiccate at room temperature.
Atmosphere	Store in a dry, well-ventilated place.
Container	Keep container tightly closed.
Long-term	For long-term storage, refer to the Certificate of Analysis for batch-specific recommendations.

Solution Preparation

Due to the compound's potency and potential for aerosolization, all solution preparations must be conducted within a chemical fume hood.

Stock Solution Preparation (Example for a 10 mM stock in DMSO):



- Pre-weighing: Use an analytical balance within a fume hood to weigh the required amount of MRT68921 hydrochloride powder.
- Solvent Addition: Add the appropriate volume of fresh, anhydrous DMSO to the powder.
- Dissolution: Gently vortex or sonicate the solution until the compound is fully dissolved.
- Storage: Store the stock solution in small aliquots at -20°C or -80°C to minimize freeze-thaw cycles.

Solubility Data:

Solvent	Solubility
DMSO	≥ 5 mg/mL
Ethanol	Insoluble
Water	Insoluble

Disposal Plan

All waste materials contaminated with **MRT68921 hydrochloride** must be treated as hazardous chemical waste.

- Solid Waste: Contaminated items such as pipette tips, tubes, and gloves should be collected
 in a designated, sealed hazardous waste container.
- Liquid Waste: Unused solutions and contaminated solvents should be collected in a clearly labeled, sealed hazardous waste container. Do not mix with other chemical waste streams unless compatibility is confirmed.
- Disposal: All hazardous waste must be disposed of through the institution's environmental health and safety (EHS) office, following all local, state, and federal regulations.

Experimental Workflow: In Vitro Autophagy Inhibition Assay



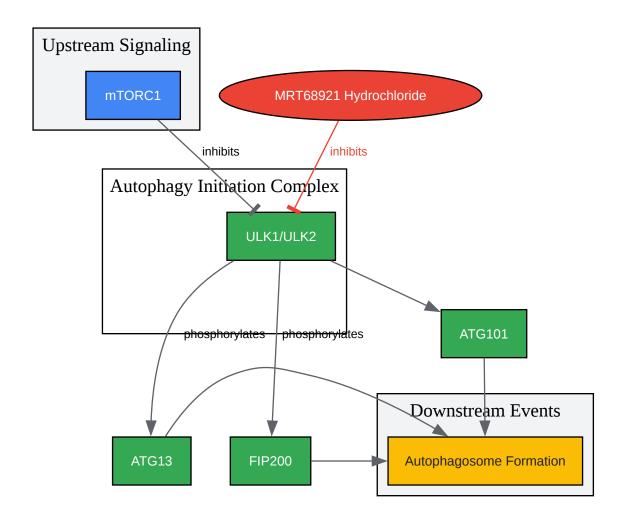


The following diagram outlines a typical workflow for assessing the effect of **MRT68921 hydrochloride** on autophagy in a cell-based assay.

Workflow for assessing autophagy inhibition by MRT68921.

Signaling Pathway: MRT68921 in Autophagy Regulation

MRT68921 hydrochloride is a potent inhibitor of the ULK1 and ULK2 kinases, which are critical for the initiation of the autophagy cascade. The following diagram illustrates its mechanism of action.



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MRT68921 inhibits the ULK1/2 complex, blocking autophagy initiation.







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